

Navigating the Unseen: A Technical Guide to the Safe Handling of Norcarane

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Norcarane
CAS No.: 14214-86-9
Cat. No.: B1213215

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the essential safety and handling precautions for **Norcarane** (Bicyclo[4.1.0]heptane). Given its use as a mechanistic probe in enzymatic studies and as a building block in chemical synthesis, a thorough understanding of its properties and potential hazards is critical for ensuring laboratory safety and experimental integrity. This document summarizes key physical and chemical properties, outlines safe handling and emergency procedures, and provides visual workflows for safe laboratory practices.

Core Safety and Physical Properties

Norcarane is a colorless liquid with a unique cage-like structure, known for its high reactivity.^[1] While specific quantitative toxicological data such as LD50 and permissible exposure limits are not readily available in public databases, the available safety data sheets (SDS) provide qualitative guidance for safe handling. All personnel should treat **Norcarane** with a high degree of caution, assuming it to be a hazardous substance.

Physical and Chemical Data

A summary of **Norcarane**'s key physical and chemical properties is presented below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₁₂	[1][2][3]
Molecular Weight	96.17 g/mol	[2][3]
CAS Number	286-08-8	[2][3]
Appearance	Colorless liquid	[1][4]
Boiling Point	116-117 °C at 760 mmHg	[1][4][5]
Density	0.914 g/mL	[1][4]
Flash Point	-0.2 ± 11.7 °C (Predicted)	[1]
Vapor Pressure	21.6 mmHg at 25°C	[1]
Refractive Index	1.488 (at 25°C)	[1]
Synonyms	Bicyclo[4.1.0]heptane, 1,2-methylenecyclohexane	[3][5]

Hazard Identification and Precautionary Measures

While detailed toxicological studies are not widely published, the primary hazards associated with **Norcarane** are related to its flammability and potential for adverse effects upon contact or inhalation. Vapors may form explosive mixtures with air.[6]

General Precautions:

- Avoid Contact: Direct contact with skin and eyes should be strictly avoided.[2]
- Prevent Inhalation: Avoid breathing vapors, mist, or gas.[2] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[6]
- Prevent Ingestion: Never ingest **Norcarane**. Do not eat, drink, or smoke in areas where it is handled.

- Control Ignition Sources: Keep away from heat, sparks, open flames, and hot surfaces.[\[6\]](#)
Use explosion-proof electrical equipment and non-sparking tools.[\[6\]](#)
- Grounding: Take precautionary measures against static discharge by grounding and bonding containers and receiving equipment.[\[6\]](#)

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to standardized laboratory protocols is essential when working with **Norcarane**. The following sections detail recommended procedures for handling, storage, and emergency response.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile).
- Body Protection: A flame-retardant lab coat and closed-toe shoes are mandatory.
- Respiratory Protection: If working outside of a fume hood or if vapors/aerosols are generated, a suitable respirator is required.[\[6\]](#)

Handling and Storage

- Handling:
 - Work under a chemical fume hood.[\[6\]](#)
 - Avoid the formation of dust and aerosols.[\[2\]](#)
 - Use only non-sparking tools.[\[6\]](#)
- Storage:
 - Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[6\]](#)

- Keep away from heat and sources of ignition.[6]
- Store under an inert gas.[6]

Accidental Release Measures

- Evacuate: Evacuate personnel to a safe area.
- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the product to enter drains.
- Clean-up: Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.

First-Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration and consult a physician.[2]
- Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. Consult a physician if irritation persists.[2]
- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[2]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water and consult a physician immediately.[2]

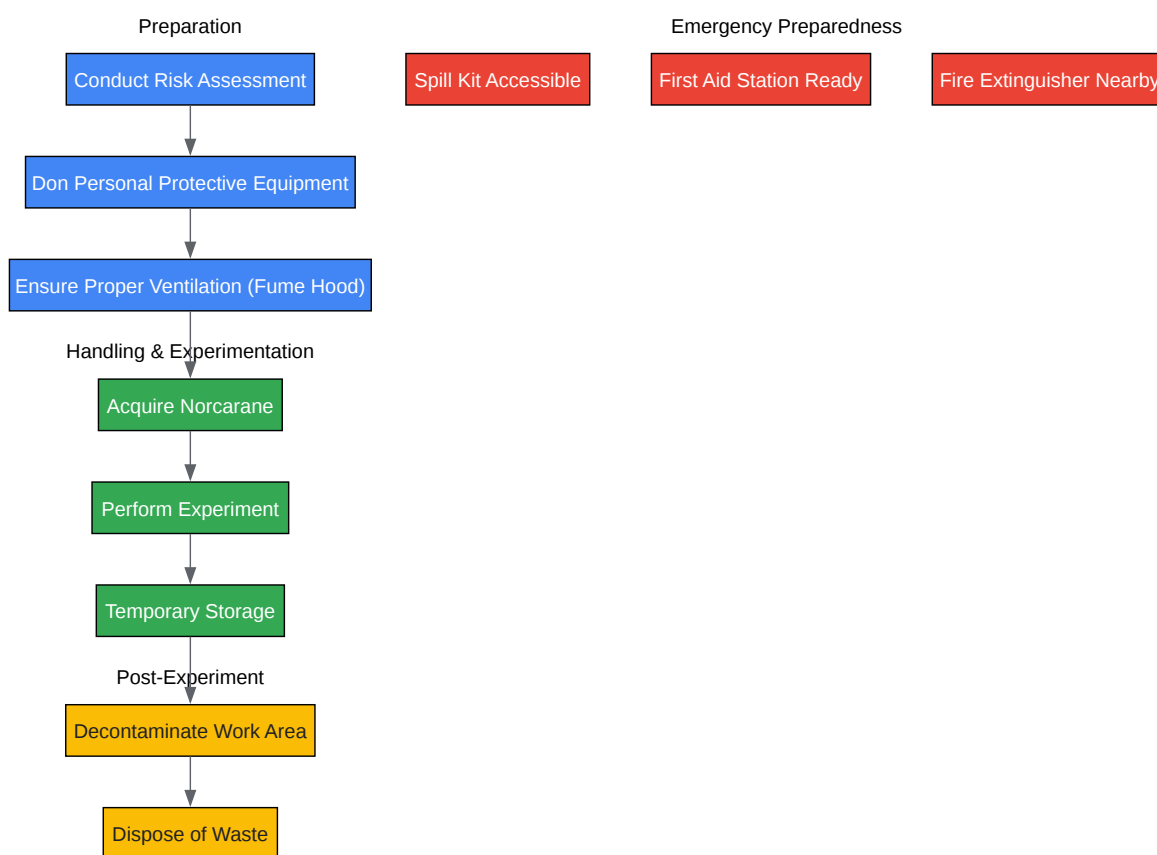
Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[2]
- Specific Hazards: Vapors can travel a considerable distance to a source of ignition and flash back.

- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[\[2\]](#)

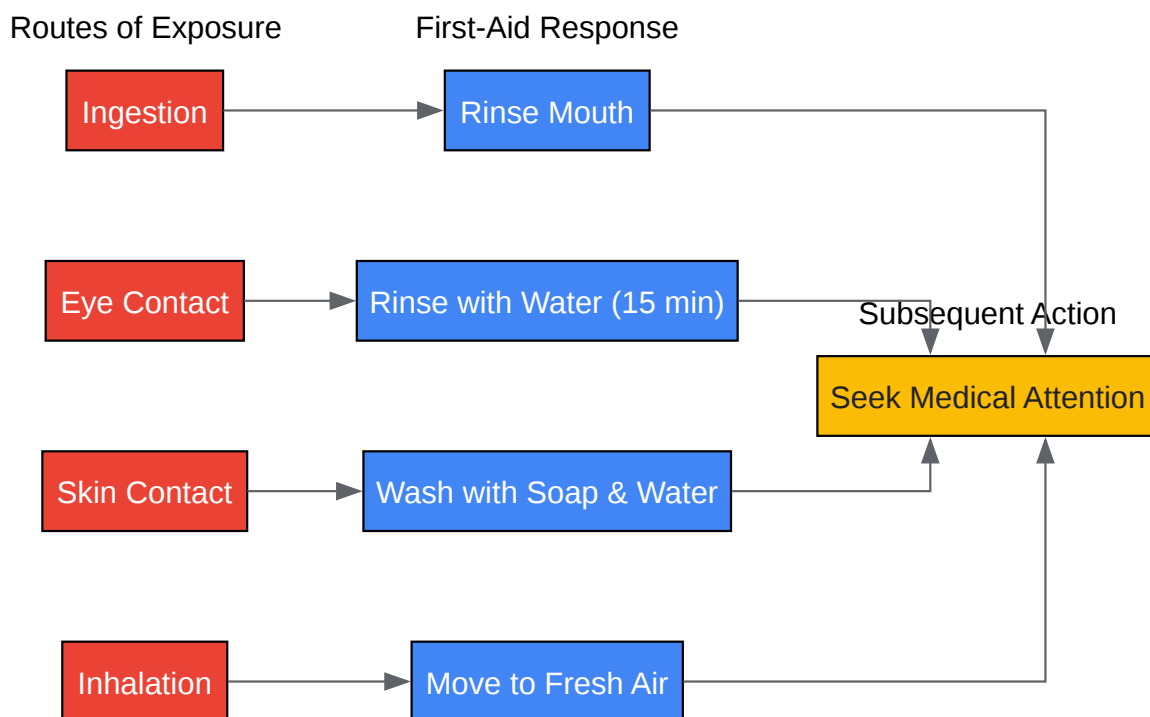
Visualizing Safe Practices

To further aid researchers, the following diagrams illustrate key workflows and logical relationships for the safe handling of **Norcarane**.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling of **Norcarane** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: Recommended first-aid actions following exposure to **Norcarane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [Permissible Exposure Limits – OSHA Annotated Table Z-1 | Occupational Safety and Health Administration \[osha.gov\]](#)
- 2. [Page loading... \[guidechem.com\]](#)
- 3. [Norcarane - Wikipedia \[en.wikipedia.org\]](#)

- [4. ntp.niehs.nih.gov \[ntp.niehs.nih.gov\]](http://ntp.niehs.nih.gov)
- [5. Inhalation toxicity studies of the alpha,beta-unsaturated ketones: 2-cyclohexene-1-one - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. accessmedicine.mhmedical.com \[accessmedicine.mhmedical.com\]](http://accessmedicine.mhmedical.com)
- To cite this document: BenchChem. [Navigating the Unseen: A Technical Guide to the Safe Handling of Norcarane]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1213215/docs#navigating-the-unseen-a-technical-guide-to-the-safe-handling-of-norcarane\]](https://www.benchchem.com/product/b1213215/docs#navigating-the-unseen-a-technical-guide-to-the-safe-handling-of-norcarane)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

